

ON 146040 Profile and Mechanism of Action

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Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

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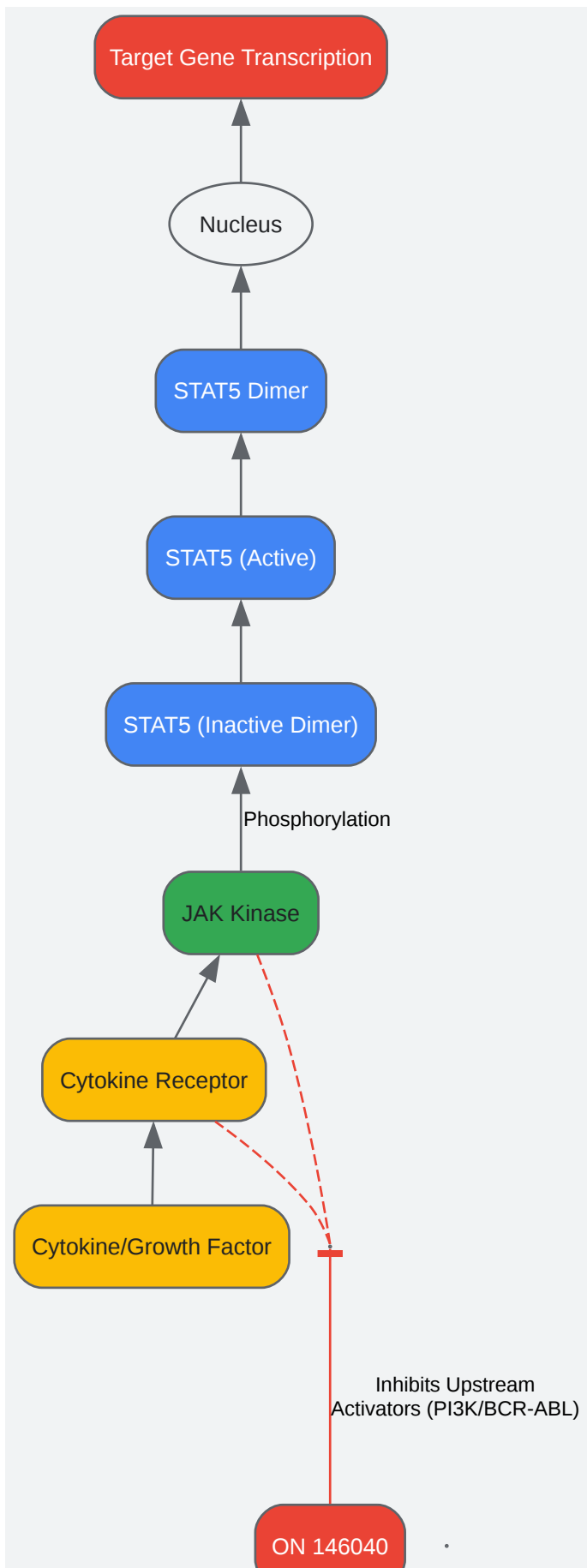
The table below summarizes the core biochemical properties and known targets of **ON 146040**.

Property	Description
CAS Number	1404231-34-0 [1] [2] [3]
Chemical Formula	C ₂₄ H ₂₃ N ₇ O ₃ S [1] [2] [3]
Molecular Weight	489.55 g/mol [1] [2] [3]
Primary Targets & IC ₅₀	PI3K α : 14 nM; PI3K δ : 20 nM; Abl1: <150 nM [2] [3]
Secondary Targets & IC ₅₀	PI3K β : 3 μ M; PI3K γ : 1 μ M [2] [3]
Mechanism	Dual inhibitor of PI3K (α/δ isoforms) and BCR-ABL, leading to downregulation of STAT3 and STAT5 phosphorylation [1] [3]
Cellular Activity	Kills hematologic tumor cells (IC ₅₀ range: 150 - 1000 nM) [1] [3]

STAT5 Signaling and Experimental Analysis

STAT5 (Signal Transducer and Activator of Transcription 5) is a crucial protein for immune regulation and homeostasis, playing a key role in the development, proliferation, and survival of various hematopoietic cells like B cells, T cells, and NK cells [4]. Its activation is tightly regulated, and its hyperactivation is strongly associated with cancers, particularly hematologic malignancies [4] [5].

The following diagram illustrates the canonical JAK-STAT5 signaling pathway and the points of intervention for **ON 146040**.

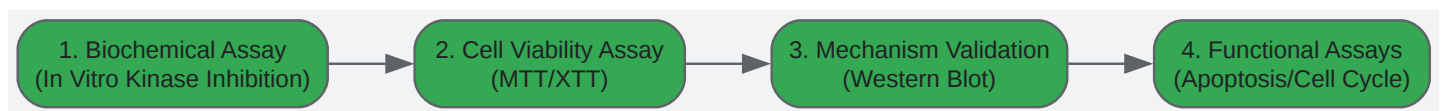


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ON 146040 inhibits upstream activators of JAK-STAT5 signaling [1] [3].

Experimental Workflow for ON 146040

For researchers aiming to investigate **ON 146040**, here is a generalized experimental workflow covering key biochemical and cellular assays.



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Key experimental stages for characterizing **ON 146040** activity.

Detailed Methodologies

• Biochemical Kinase Inhibition Assay

- **Purpose:** Determine the half-maximal inhibitory concentration (IC_{50}) against target kinases (PI3K α , PI3K δ , Abl1).
- **Protocol:** Use purified kinase enzymes in a reaction buffer with ATP and a suitable substrate. Incubate **ON 146040** at various concentrations (e.g., from 1 nM to 10 μ M) with the kinase reaction mixture. Measure kinase activity (e.g., using ADP-Glo or ELISA-based phospho-substrate detection). Plot dose-response curves to calculate IC_{50} values [1] [3].

• Cell Viability/Proliferation Assay

- **Purpose:** Assess the cytotoxic effect and potency (IC_{50}) of **ON 146040** on hematologic tumor cell lines.
- **Cell Lines:** Use relevant human leukemia or myeloma cell lines (e.g., K562, MV4-11).
- **Protocol:** Seed cells in 96-well plates and treat with a serial dilution of **ON 146040** (e.g., 100 nM to 10 μ M) for 48-72 hours. Add a cell viability reagent like MTT or XTT. Measure the absorbance to determine the percentage of viable cells relative to a DMSO-treated control and calculate the IC_{50} [1] [3].

- **Mechanism Validation via Western Blot**

- **Purpose:** Confirm the downstream effects on STAT3 and STAT5 signaling.
- **Protocol:** Treat sensitive cell lines (e.g., at their IC₅₀ concentration of **ON 146040**) for 6-24 hours. Lyse cells, separate proteins by SDS-PAGE, and transfer to a membrane. Probe with specific primary antibodies against **phospho-STAT5 (Tyr699)**, total STAT5, **phospho-STAT3 (Tyr705)**, and total STAT3. Use GAPDH or β -actin as a loading control. Expected results show a dose-dependent decrease in phospho-STAT5 and phospho-STAT3 levels without changes in total protein [1] [3].

Research Context and Strategic Insights

- **STAT3/STAT5 Balance in Cancer Immunotherapy:** Recent research highlights the critical balance between STAT5 and STAT3 in dendritic cells (DCs) for effective anti-tumor immunity [6]. STAT5 activity promotes immunogenic DC function, whereas STAT3 acts as a key immunosuppressive factor in the tumor microenvironment. **ON 146040**'s ability to disrupt both STAT3 and STAT5 pathways positions it as a candidate for modulating this balance [6].
- **Limitations to Consider:** **ON 146040** is **not active against the T315I mutant** of BCR-ABL, a common resistance mutation [1] [3]. Researchers should genotype cell lines or primary samples before use. Furthermore, much of the existing data is from hematologic malignancies; its efficacy in solid tumors may be different.

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References

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2. ON | Bcr-Abl | PI3K | TargetMol [targetmol.com]
3. ON | PI3K α and PI3K δ inhibitor | InvivoChem [invivochem.com]

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